

Essential Safety and Operational Guide for Handling R547

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Compound of Interest

Compound Name: R547

Cat. No.: B1678716

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Disclaimer: This document provides essential safety and logistical information for handling the potent CDK inhibitor **R547** (CAS 741713-40-6). It is intended for use by trained researchers, scientists, and drug development professionals. Always consult the specific Safety Data Sheet (SDS) for **R547** and your institution's safety protocols before handling this compound.

R547 is a potent, ATP-competitive inhibitor of Cyclin-Dependent Kinases (CDKs) 1, 2, and 4.^[1]^[2]^[3] It is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[4] Due to its high potency, appropriate handling procedures are critical to minimize exposure and ensure personnel safety.

Hazard Identification and Risk Assessment

A thorough risk assessment should be conducted before any work with **R547** begins. The following table summarizes the known hazards.

Hazard Classification	Description	Precautionary Statements
Acute Oral Toxicity (Category 4)	Harmful if swallowed.[4]	P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P330: Rinse mouth.[4]
Acute Aquatic Toxicity (Category 1)	Very toxic to aquatic life.[4]	P273: Avoid release to the environment. P391: Collect spillage.[4]
Chronic Aquatic Toxicity (Category 1)	Very toxic to aquatic life with long lasting effects.[4]	P501: Dispose of contents/container to an approved waste disposal plant. [4]

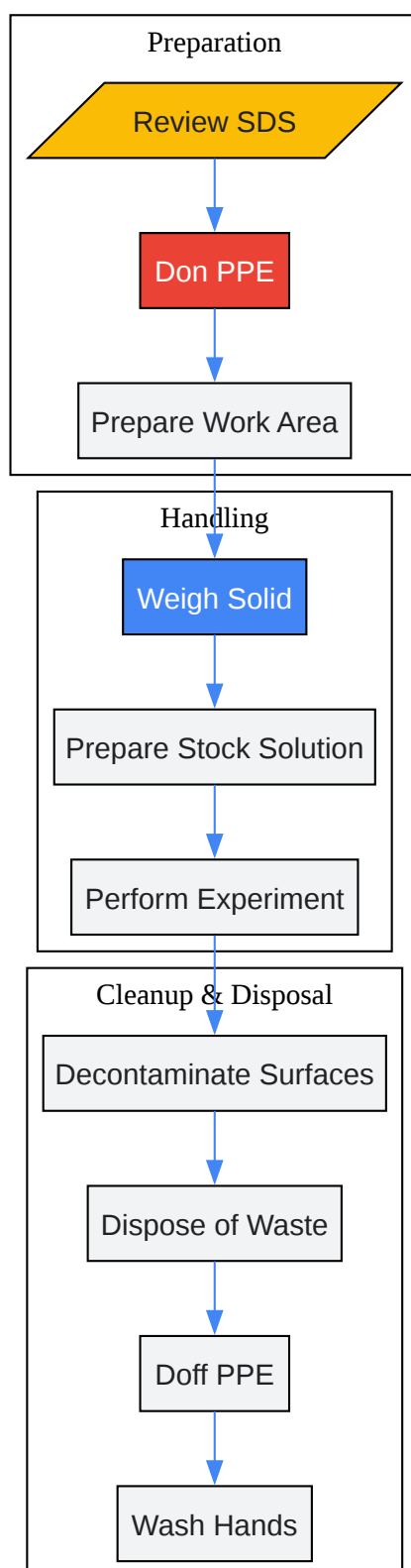
Personal Protective Equipment (PPE)

The level of PPE required depends on the specific procedure and the quantity of **R547** being handled. For all procedures involving the solid form of **R547**, a containment strategy is essential.

Procedure	Minimum PPE Requirement
Handling solid R547 (weighing, aliquoting)	Primary Engineering Control: Chemical fume hood, ventilated balance enclosure, or glove box. Respiratory Protection: NIOSH-approved respirator (e.g., N95 or higher). Eye Protection: Safety goggles with side-shields. Hand Protection: Double-gloving with nitrile gloves. Body Protection: Impervious lab coat, disposable sleeves.
Preparing solutions	Primary Engineering Control: Chemical fume hood. Respiratory Protection: Recommended, especially for initial dissolution. Eye Protection: Safety goggles with side-shields. Hand Protection: Nitrile gloves. Body Protection: Lab coat.
In-vitro/In-vivo administration	Eye Protection: Safety glasses or goggles. Hand Protection: Nitrile gloves. Body Protection: Lab coat.

Standard Operating Procedures

Adherence to standard operating procedures is crucial for minimizing exposure risk. The following workflow outlines the key steps for safely handling **R547**.

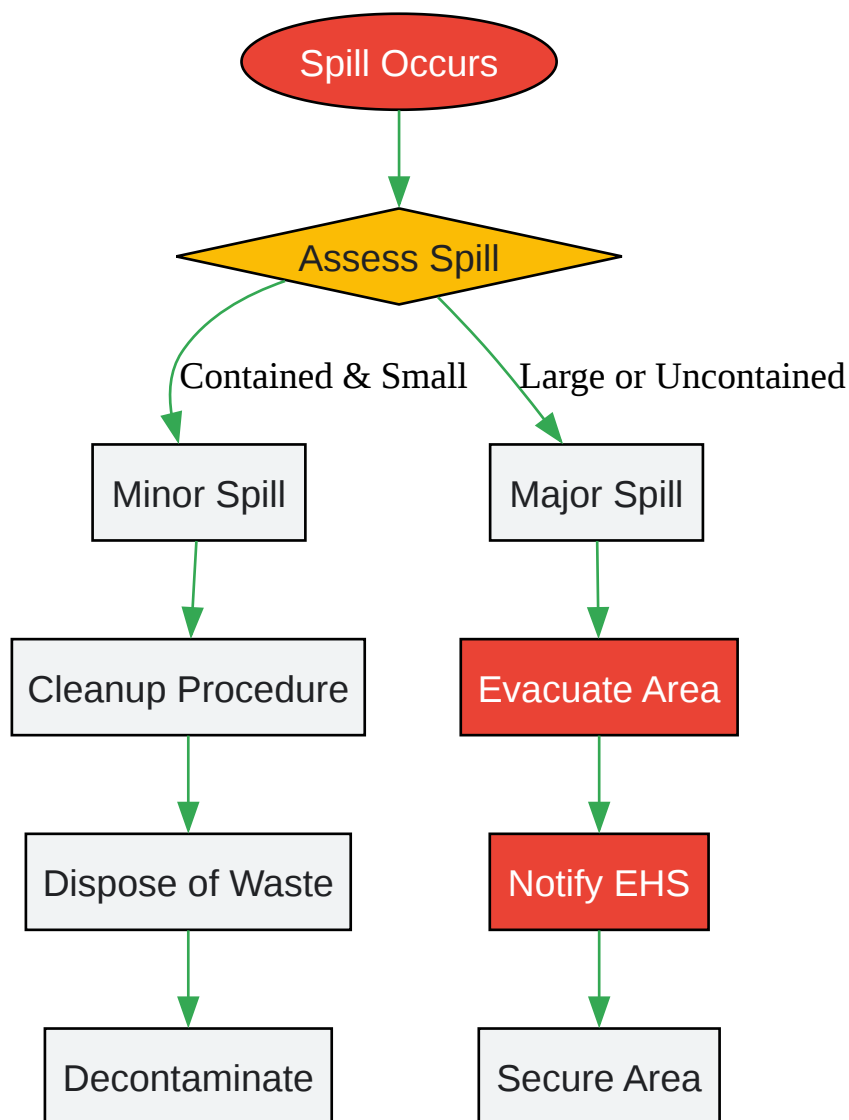


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Caption: General workflow for handling potent compounds like **R547**.

Spill Management

In the event of a spill, immediate and appropriate action is necessary. The following flowchart provides a decision-making guide for spill response.



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Caption: Decision-making flowchart for **R547** spill response.

Minor Spill Cleanup (Solid or Liquid):

- Alert personnel in the immediate area.

- Wearing appropriate PPE, cover the spill with absorbent material.
- For liquid spills, gently apply the absorbent material from the outside in.
- For solid spills, gently cover with a damp paper towel to avoid raising dust.
- Carefully collect the contaminated material into a designated hazardous waste container.
- Decontaminate the spill area with a suitable cleaning agent, such as soap and water.^[5]
- Dispose of all contaminated materials as hazardous waste.

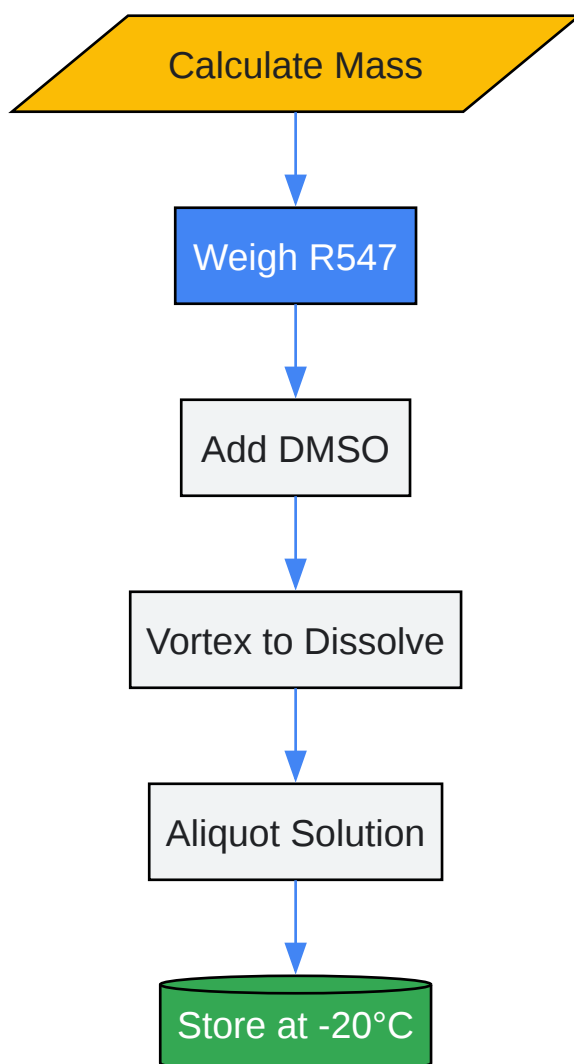
Disposal Plan

All waste contaminated with **R547** must be disposed of as hazardous chemical waste.^[6]^[7]

Waste Type	Disposal Procedure
Solid R547	Collect in a clearly labeled, sealed container. Dispose of through your institution's hazardous waste program.
Contaminated Labware (pipette tips, tubes)	Collect in a designated, lined hazardous waste container. Do not dispose of in regular trash.
Liquid Waste (solutions containing R547)	Collect in a sealed, compatible, and clearly labeled hazardous waste container. Segregate from other chemical waste streams if necessary. ^[7]
Contaminated PPE	Double-bag in clear plastic bags and dispose of as hazardous solid waste. ^[6]

Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol outlines the steps for preparing a stock solution of **R547**. All steps involving solid **R547** should be performed in a chemical fume hood or other containment device.



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Caption: Workflow for preparing an **R547** stock solution.

Methodology:

- Calculate the required mass: Based on the molecular weight of **R547** (441.45 g/mol), calculate the mass needed to prepare the desired volume of a 10 mM solution.
- Weigh **R547**: In a chemical fume hood, carefully weigh the calculated amount of **R547** into a suitable vial.
- Add Solvent: Add the appropriate volume of DMSO to the vial.

- Dissolve: Vortex the solution until the **R547** is completely dissolved. Gentle warming may be required.
- Aliquot and Store: Aliquot the stock solution into smaller, single-use volumes and store at -20°C.[4]

By adhering to these safety and handling guidelines, researchers can minimize the risks associated with the potent CDK inhibitor **R547** and maintain a safe laboratory environment.

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